

# Divarinol-d5: A Technical Guide to its Physical Characteristics

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## Compound of Interest

Compound Name: 5-Propylbenzene-1,3-diol-d5

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of Divarinol-d5. Given the limited direct data on the deuterated form, this document primarily details the physical properties of its non-deuterated counterpart, Divarinol (also known as 5-propylresorcinol), which serves as a reference standard. This guide also outlines general experimental protocols for determining these key physical parameters.

## Core Physical Characteristics

Divarinol-d5 is a deuterated analog of Divarinol, a naturally occurring resorcinol. The "-d5" designation typically indicates the substitution of five hydrogen atoms with deuterium atoms, most likely on the propyl side chain, to serve as an internal standard in mass spectrometry-based analytical methods. The physical characteristics of Divarinol provide a close approximation for Divarinol-d5.

Property	Value (for Divarinol)	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>2</sub>	[1][2]
Molecular Weight	152.19 g/mol	[1][2][3]
Melting Point	82.8 °C	
Boiling Point	234.66 °C (at 760 mmHg)	
Appearance	White to Off-White Solid	[1][3]

## Solubility Profile

The solubility of Divarinol has been determined in various common laboratory solvents. This information is critical for the preparation of stock solutions and experimental assays.

Solvent	Solubility	Source
Dimethylformamide (DMF)	2 mg/mL	[4]
Dimethyl sulfoxide (DMSO)	2 mg/mL	[4]
Ethanol	5 mg/mL	[4]
Phosphate-Buffered Saline (PBS), pH 7.2	1 mg/mL	[4]

## Experimental Protocols

Detailed methodologies for the determination of the key physical characteristics of organic compounds like Divarinol-d5 are provided below. These are generalized protocols and may require optimization for specific laboratory conditions and equipment.

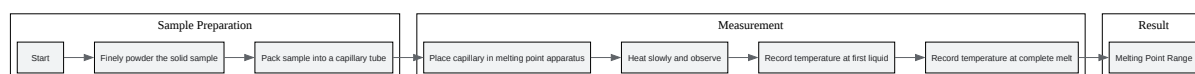
### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is often indicative of a pure compound.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end.[5]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.[6][7]
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.[6]
- **Observation:** The temperatures at which the substance first begins to melt (the first appearance of liquid) and when it completely melts are recorded. This range is the melting point of the substance.[5]

A diagrammatic representation of a typical melting point determination workflow is provided below.



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Caption: Workflow for Melting Point Determination.

## Boiling Point Determination

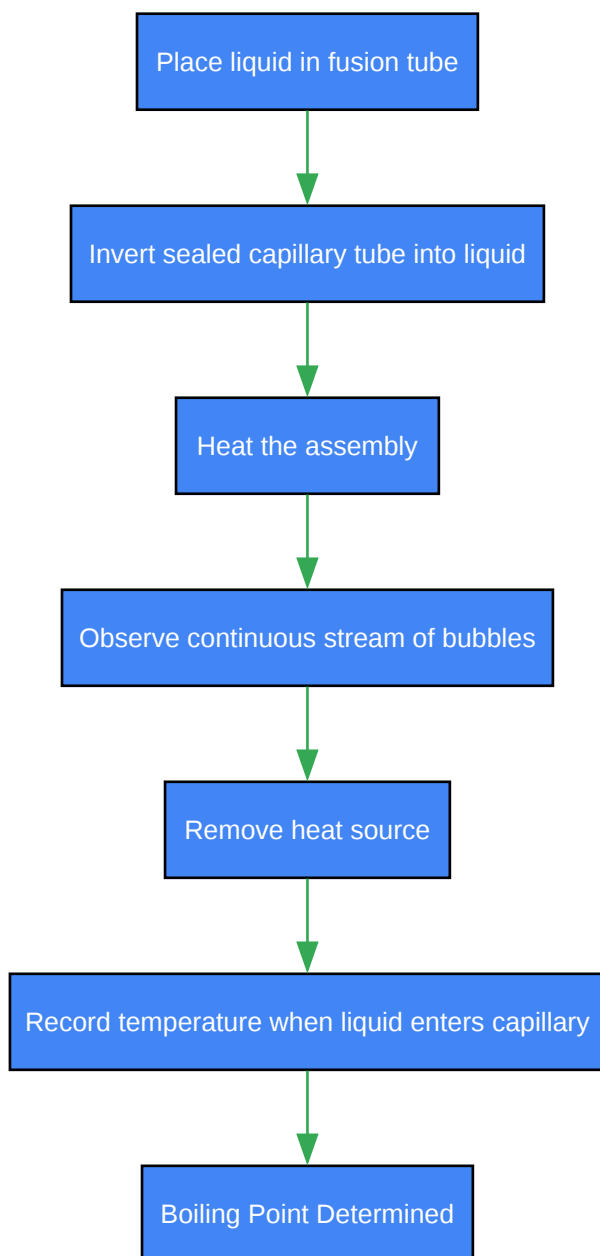
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

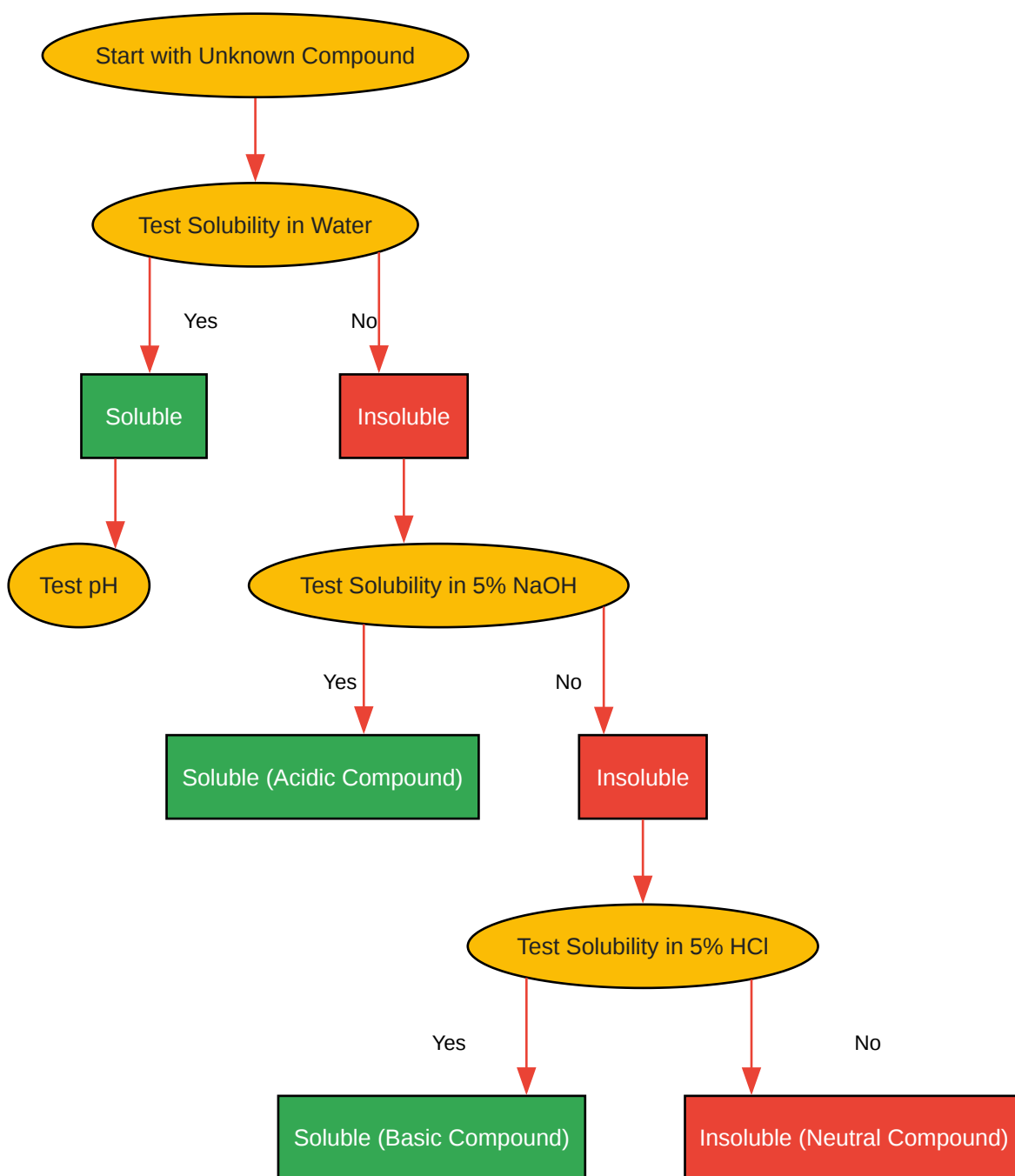
Methodology:

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube or fusion tube. [8][9]
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted into the liquid.[8][9]

- Heating: The assembly is heated gently in a heating bath or block along with a thermometer.  
[8][9]
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heat source is then removed. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[10]

Below is a logical diagram illustrating the process of boiling point determination.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)